

Solubility Profile of 4-Chlorocinnamic Acid: A Technical Overview

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Compound of Interest

Compound Name: 4-Chlorocinnamic acid

Cat. No.: B016921

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-Chlorocinnamic acid**. Due to a lack of extensive published quantitative data for **4-Chlorocinnamic acid** in a wide range of organic solvents, this document focuses on providing a detailed framework for understanding its solubility profile. This includes qualitative solubility information, a comprehensive experimental protocol for determining solubility based on established methods for similar compounds, and a visual representation of the experimental workflow.

Introduction to 4-Chlorocinnamic Acid

4-Chlorocinnamic acid is an organochlorine compound derived from trans-cinnamic acid, with a chlorine substituent at the 4-position of the phenyl ring. It is a white to off-white crystalline powder.^[1] Understanding its solubility in various solvents is crucial for its application in pharmaceutical research, drug development, and materials science, as solubility directly impacts formulation, bioavailability, and reaction kinetics.

Qualitative Solubility Profile

Based on available data, **4-Chlorocinnamic acid** exhibits solubility in a range of organic solvents. It is reported to be slightly soluble in Dimethyl Sulfoxide (DMSO), Ethyl Acetate, and Methanol.^[1] Other sources indicate its solubility in Chloroform, Dichloromethane, and Acetone.^[2]

Table 1: Qualitative Solubility of **4-Chlorocinnamic Acid**

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble
Ethyl Acetate	Slightly Soluble
Methanol	Slightly Soluble
Chloroform	Soluble
Dichloromethane	Soluble
Acetone	Soluble

Note: This table represents qualitative data and "soluble" or "slightly soluble" are not precise quantitative measures.

Quantitative Solubility Data

A comprehensive search of scientific literature did not yield specific quantitative solubility data (e.g., mole fraction solubility at various temperatures) for **4-Chlorocinnamic acid** in a wide array of organic solvents. However, detailed studies on the solubility of its isomer, 2-Chlorocinnamic acid, are available and provide a valuable reference point. For instance, the solubility of 2-Chlorocinnamic acid has been determined in 16 different pure organic solvents, including alcohols, esters, and ketones, at temperatures ranging from 272.15 K to 321.55 K using the gravimetric method.^[3] This suggests that similar experimental approaches can be readily applied to determine the precise solubility profile of **4-Chlorocinnamic acid**.

Experimental Protocol for Solubility Determination: Gravimetric Method

The following is a detailed experimental protocol for determining the solubility of **4-Chlorocinnamic acid** in various solvents. This method is based on the well-established gravimetric method, which has been successfully used for analogous compounds like 2-Chlorocinnamic acid.^[3]

Materials and Apparatus

- Solute: **4-Chlorocinnamic acid** (high purity)
- Solvents: A range of high-purity organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, etc.)
- Apparatus:
 - Analytical balance (± 0.0001 g accuracy)
 - Thermostatic shaker bath with temperature control (± 0.1 K)
 - Jacketed glass equilibrium cells or vials
 - Magnetic stirrers and stir bars
 - Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
 - Drying oven
 - Desiccator

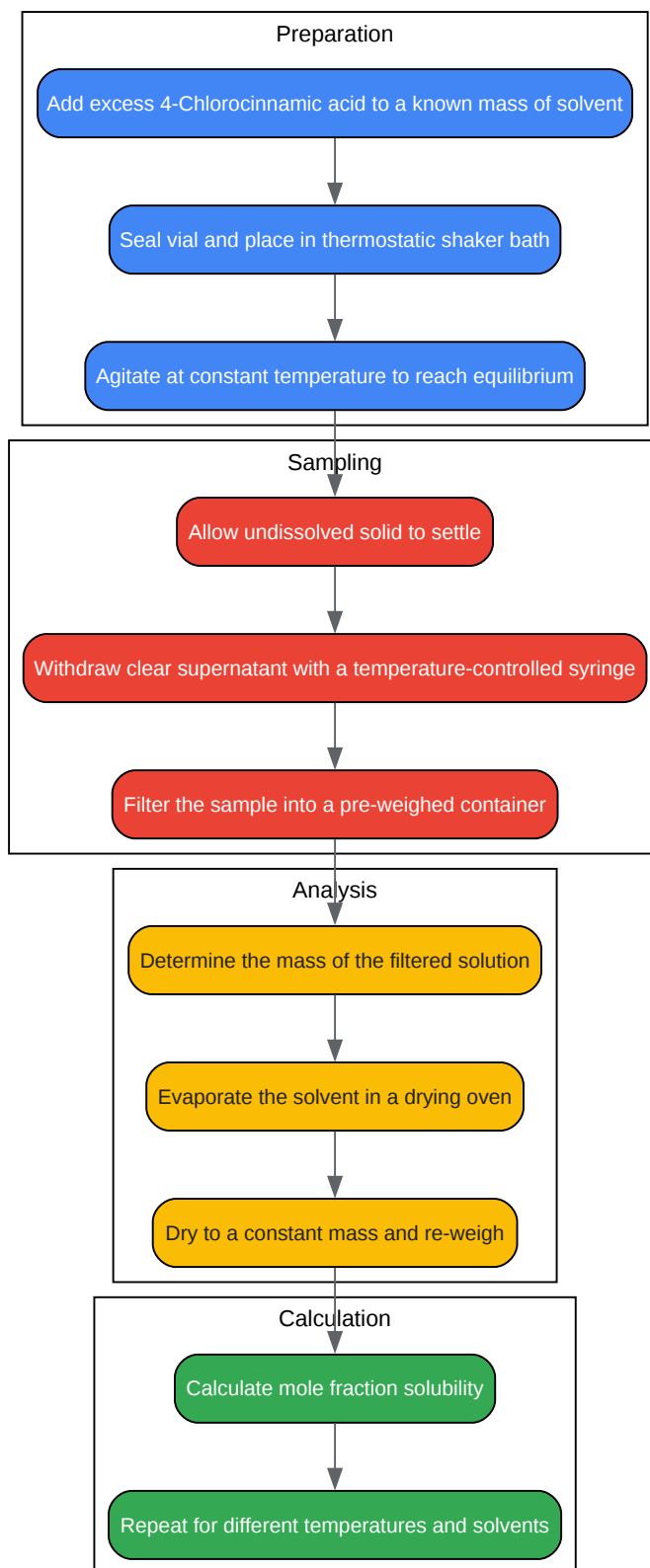
Procedure

- Preparation of Saturated Solution:
 - An excess amount of **4-Chlorocinnamic acid** is added to a known mass of the selected solvent in a jacketed glass vial.
 - The vial is sealed to prevent solvent evaporation.
 - The mixture is placed in a thermostatic shaker bath set to the desired temperature.
 - The solution is continuously agitated for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally by taking measurements at different time points until the concentration remains constant.

- Sample Withdrawal and Filtration:
 - After reaching equilibrium, the stirring is stopped, and the solution is allowed to stand for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
 - A sample of the clear supernatant is withdrawn using a pre-heated or pre-cooled syringe (to the experimental temperature) to avoid precipitation or dissolution during sampling.
 - The withdrawn sample is immediately filtered through a syringe filter (also at the experimental temperature) into a pre-weighed container.
- Gravimetric Analysis:
 - The mass of the filtered solution is accurately determined using an analytical balance.
 - The solvent is then evaporated from the container in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of **4-Chlorocinnamic acid**.
 - The container with the dried solute is cooled in a desiccator and then weighed.
 - The process of drying, cooling, and weighing is repeated until a constant mass is obtained.
- Calculation of Solubility:
 - The mole fraction solubility (x) of **4-Chlorocinnamic acid** is calculated using the following equation: $x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$ where:
 - m_1 is the mass of the dissolved **4-Chlorocinnamic acid**.
 - M_1 is the molar mass of **4-Chlorocinnamic acid**.
 - m_2 is the mass of the solvent.
 - M_2 is the molar mass of the solvent.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **4-Chlorocinnamic acid** solubility using the gravimetric method.



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